

Application Notes: 5-Fluorotryptamine Hydrochloride as an Analytical Reference Standard

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Compound of Interest

Compound Name: 5-Fluorotryptamine hydrochloride

CAS No.: 2711-58-2

Cat. No.: B1295612

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Introduction **5-Fluorotryptamine hydrochloride** (5-FT HCl) is a derivative of the monoamine alkaloid tryptamine, distinguished by a fluorine atom at the 5-position of the indole ring, which can enhance its biological activity.[1] It serves as a high-purity analytical reference standard for researchers, scientists, and drug development professionals. This document provides detailed application notes and experimental protocols for its use in analytical and research settings. Its primary applications are in the qualitative and quantitative analysis of tryptamines for forensic and research purposes, and as a pharmacological tool for studying the serotonergic system.[2][3]

Product Information and Physical Properties

5-Fluorotryptamine hydrochloride is a versatile chemical compound used in pharmaceutical and biochemical research.[1] It is supplied as a crystalline or solid powder and should be handled with appropriate laboratory safety precautions, including the use of personal protective equipment like eye shields and gloves.[4]

Property	Value	Source
IUPAC Name	2-(5-fluoro-1H-indol-3-yl)ethanamine hydrochloride	[1][5]
Synonyms	3-(2-Aminoethyl)-5-fluoro-1H-indole hydrochloride	[1]
CAS Number	2711-58-2	[1][4][5]
Molecular Formula	C ₁₀ H ₁₁ FN ₂ · HCl	[1][4]
Molecular Weight	214.67 g/mol	[1][4]
Purity	≥95% - ≥98%	[1][6]
Appearance	Light yellow to beige solid	[1]
Storage Conditions	Store at 0-8 °C or -20°C for long-term stability	[1][4][6]

Application Notes

Analytical Applications

As a certified reference material, 5-Fluorotryptamine HCl is essential for ensuring the accuracy and reliability of analytical methods.[1] It is primarily used for:

- **Method Validation:** Establishing linearity, limit of detection (LOD), and limit of quantification (LOQ) for chromatographic assays.
- **System Suitability:** Verifying the performance of analytical instruments (e.g., GC-MS, HPLC) before sample analysis.
- **Positive Control:** Confirming the identity of 5-Fluorotryptamine in forensic samples, seized materials, or biological matrices.
- **Quantitative Analysis:** Serving as a standard for creating calibration curves to determine the concentration of the analyte in unknown samples.

Pharmacological and Neuroscience Research

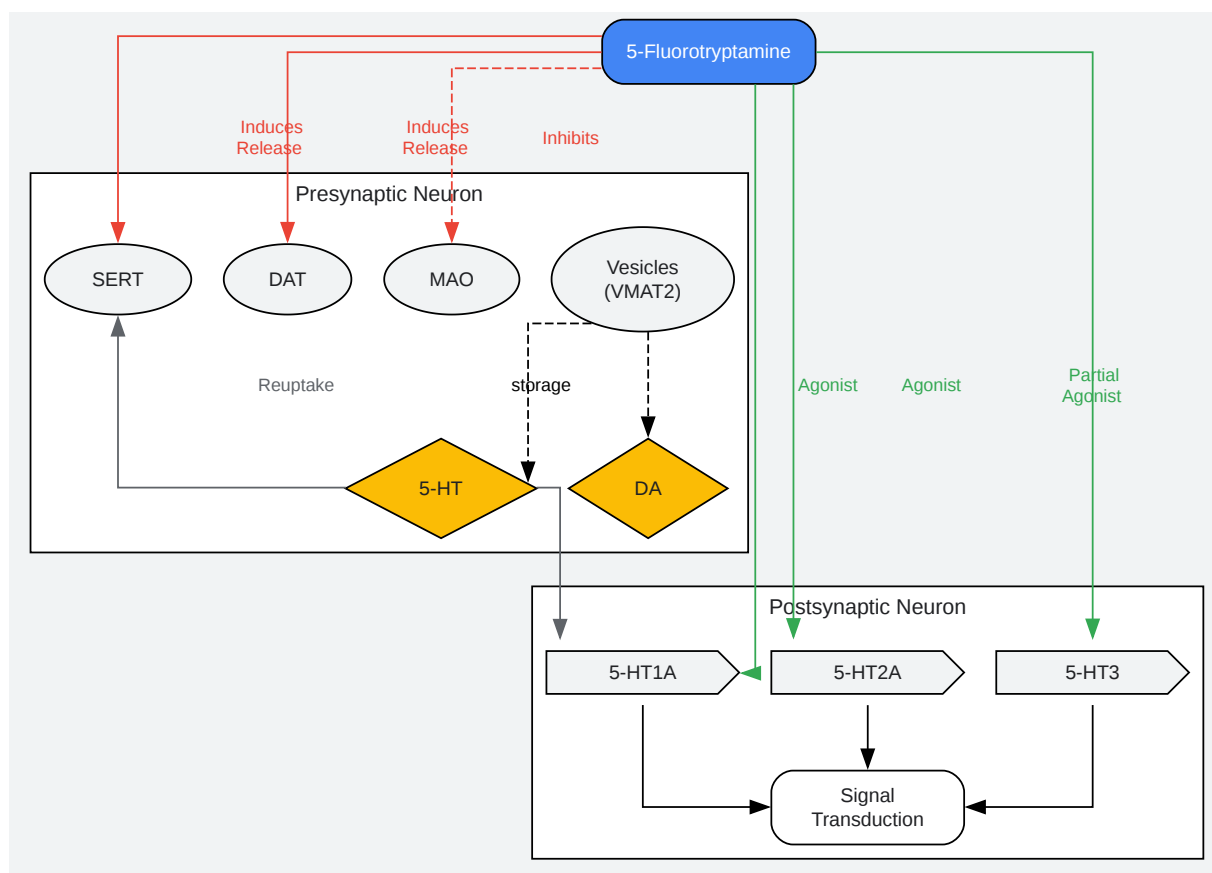
5-Fluorotryptamine is a potent serotonin receptor agonist and a serotonin-dopamine releasing agent (SDRA), making it a valuable tool for neuroscience research.[5] Its ability to interact with various serotonin receptor subtypes allows for the investigation of complex neurotransmitter pathways involved in mood, cognition, and neurological disorders.[1]

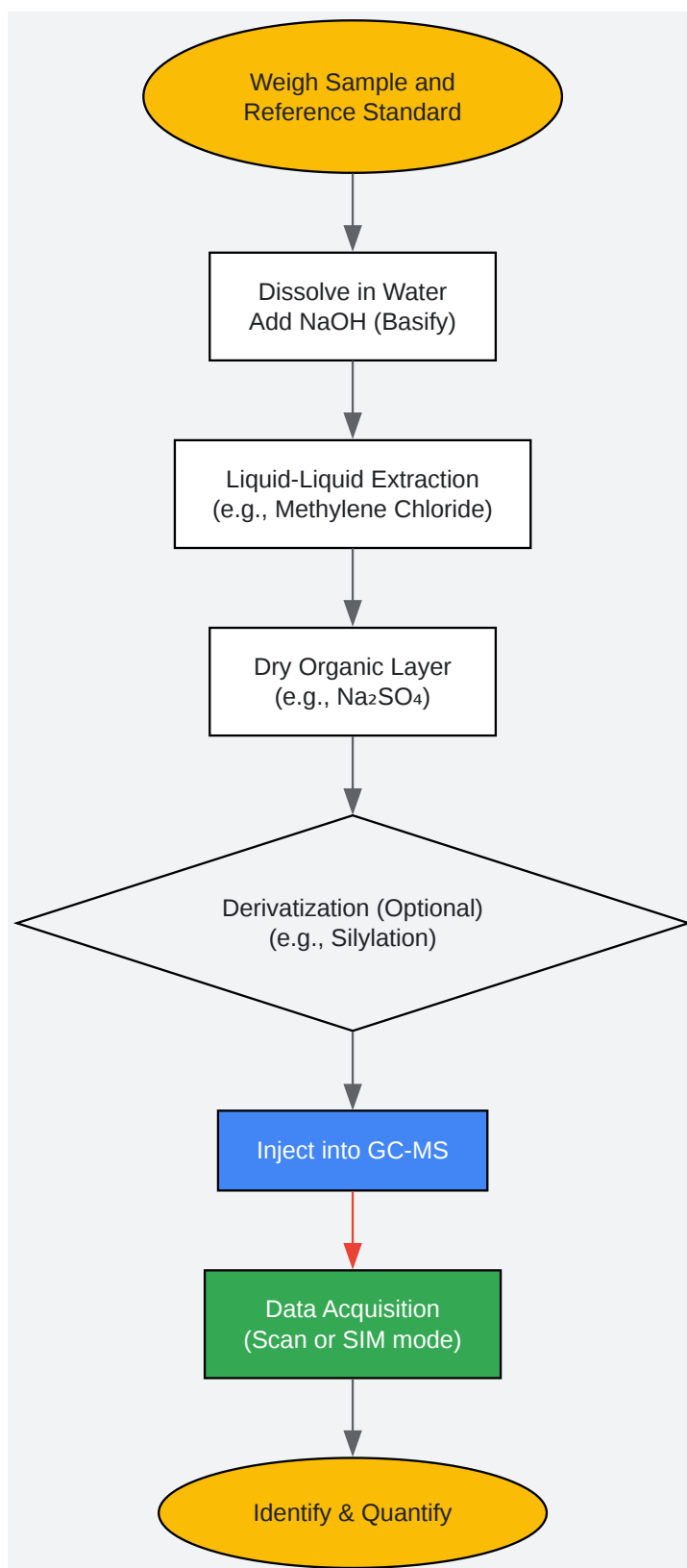
3.1. Receptor Binding and Functional Activity 5-FT demonstrates high affinity for multiple serotonin (5-HT) receptors. It acts as a full agonist at the 5-HT_{2A} receptor and a partial agonist at 5-HT₃ receptors.[5][7] It also functions as a releasing agent at serotonin (SERT), dopamine (DAT), and norepinephrine (NET) transporters and is a weak inhibitor of monoamine oxidase (MAO).[5]

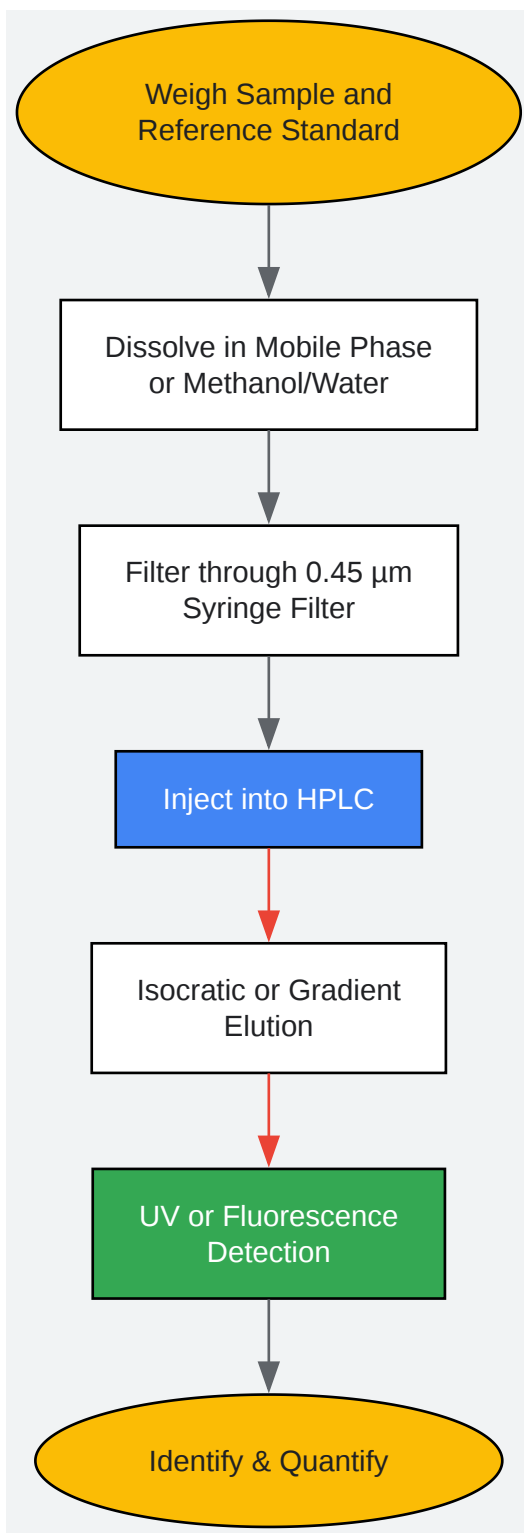
Target	Parameter	Value (nM)	Activity
5-HT _{1A} Receptor	K _i	18	Agonist
	EC ₅₀	129	
5-HT _{2A} Receptor	K _i	6.0 - 3,908	Full Agonist
	EC ₅₀	2.64 - 58	
5-HT _{2B} Receptor	K _i	5.7	Agonist
5-HT _{2C} Receptor	K _i	3.72	Agonist
5-HT _{3A} Receptor	K _i	800	Partial Agonist
	EC ₅₀	16,000	
SERT	EC ₅₀	10.1	Releasing Agent
DAT	EC ₅₀	82.3	Releasing Agent
NET	EC ₅₀	464	Releasing Agent
MAO-A	IC ₅₀	13,200	Weak Inhibitor
MAO-B	IC ₅₀	52,500	Weak Inhibitor

Table references:[5][7]

3.2. Serotonergic System Interaction Pathway 5-Fluorotryptamine primarily exerts its effects by directly binding to postsynaptic serotonin receptors and by promoting the release of monoamines from the presynaptic neuron via transporters.







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